Technical Guide: Structure Elucidation of 3-Amino-N-ethyl-2-methylbenzamide

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Compound of Interest	
Compound Name:	*3-amino-N-ethyl-2-methylbenzamide*
CAS No.:	*926198-75-6*
Cat. No.:	*B1284581*

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Executive Summary & Chemical Context

3-amino-N-ethyl-2-methylbenzamide ($C_{10}H_{14}N_2O$, MW: 178.23 g/mol) is a critical pharmacophore often utilized in the synthesis of muscarinic receptor antagonists (e.g., telenzepine analogs) and other GPCR ligands.[1][2]

The structural elucidation of this compound presents a specific challenge: distinguishing the 1,2,3-substitution pattern from potential regioisomers (e.g., 5-amino-2-methyl or 3-amino-4-methyl variants) that may arise during nitration or alkylation steps in the synthetic route. This guide provides a definitive protocol for validating the structure using high-resolution Mass Spectrometry (HRMS), Infrared Spectroscopy (IR), and multidimensional Nuclear Magnetic Resonance (NMR).

Structural Target

- Core: Benzene ring[1][3]
- Position 1:N-ethylcarboxamide group ($–CONHCH_2CH_3$)

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- Position 2: Methyl group (–CH_3) [Steric anchor]
- Position 3: Amino group (–NH_2)[1][2][4][5][6]

Synthetic Provenance & Purity Profile

Understanding the synthetic origin aids in anticipating impurities. The target is typically synthesized via the coupling of 3-nitro-2-methylbenzoic acid with ethylamine, followed by the selective reduction of the nitro group.

Primary Impurities to Monitor:

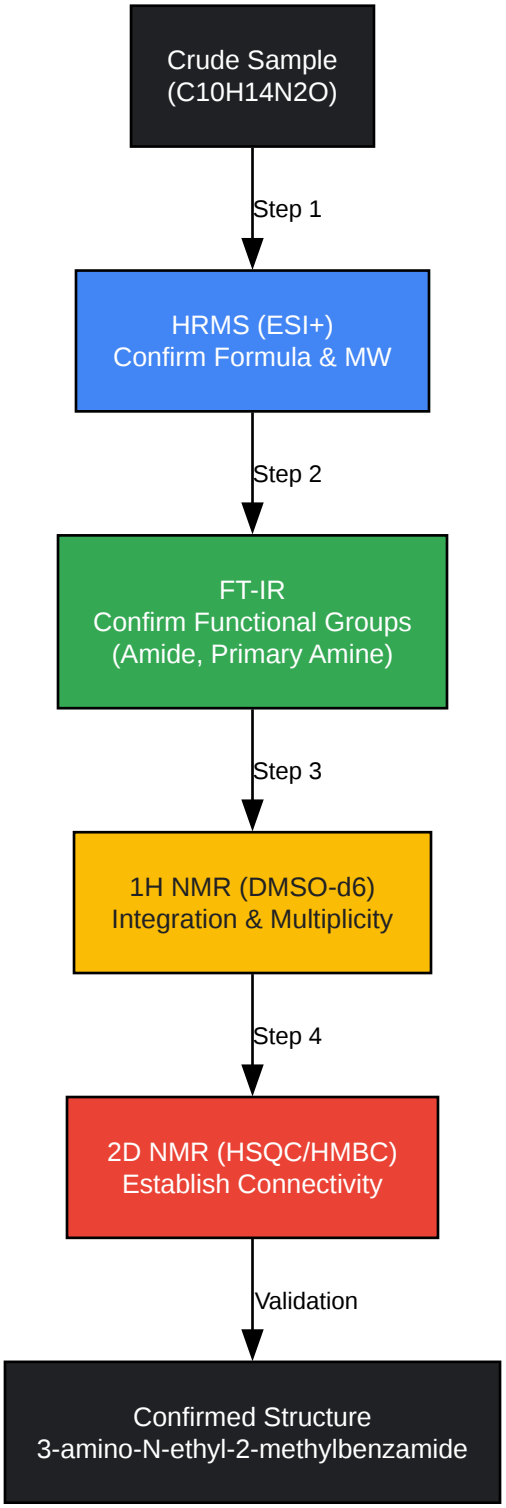
- Regioisomers: 5-amino-2-methylbenzamide (from unselective nitration).
- Precursors: Unreduced 3-nitro-N-ethyl-2-methylbenzamide.
- Side-products: Over-reduction to the aniline or hydrolysis of the amide.

Purity Requirement: >98% by HPLC (254 nm) prior to spectral acquisition.

Analytical Workflow: The Elucidation Protocol

The following flowchart outlines the logical progression for confirming the structure.

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Figure 1: Step-wise analytical workflow for structural validation.

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Mass Spectrometry (HRMS)

Objective: Validate molecular formula and unsaturation number.

- Method: ESI-TOF or Orbitrap (Positive Mode).
- Theoretical $[M+H]^+$:m/z 179.1188 (Calculated for $C_{10}H_{15}N_2O^+$).
- Observed Data:
  - Base Peak:m/z 179.1190 ($\Delta < 2$ ppm).
  - Fragmentation:
    - m/z 134 (Loss of -NHEt, amide cleavage).
    - m/z 106 (Loss of CO from the acylium ion).
- Interpretation: The mass confirms the elemental composition. The degree of unsaturation (DoU) is 5 (1 ring + 3 double bonds + 1 carbonyl), consistent with a benzamide core.

Infrared Spectroscopy (FT-IR)

Objective: Confirm the oxidation state of the nitrogen species (Amide vs. Amine).

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Functional Group	Frequency (cm^{-1})	Description
Primary Amine ($-NH_2$)	3450, 3360	Distinct doublet (asymmetric/symmetric stretch) indicating a free $-NH_2$ at Position 3.
Secondary Amide (-CONH-)	3280	Single sharp band for N-H stretch.
Amide I (C=O)	1635	Strong band, lowered frequency due to conjugation with the aromatic ring.
Amide II (N-H bend)	1540	Characteristic of secondary amides.
Aromatic C=C	1600, 1580	Ring skeletal vibrations.

Nuclear Magnetic Resonance (NMR) Analysis

This is the definitive step. The spectra must be acquired in DMSO-d_6 to prevent proton exchange of the labile amine/amide protons and to ensure solubility.

^{1}H NMR Assignment (400 MHz, DMSO-d_6)

The 1,2,3-substitution pattern creates a specific splitting pattern in the aromatic region (3 protons).

Predicted Chemical Shifts & Multiplicities:

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Position	Proton Type	δ (ppm)	Multiplicity	J (Hz)	Integral	Mechanistic Explanation
NH (Amide)	Amide NH	8.15	Broad Triplet	5.5	1H	Deshielded by C=O anisotropy; couples to ethyl CH_2.
H-6	Aromatic	6.85	Doublet (d)	7.8	1H	Ortho to C=O (deshielding), Meta to NH_2.
H-5	Aromatic	6.95	Triplet (t)	7.8	1H	Meta to both substituents; pseudo-triplet due to overlap of J values.
H-4	Aromatic	6.60	Doublet (d)	7.8	1H	Ortho to NH_2 (strong shielding via resonance).
NH_2 (Amine)	Aryl Amine	4.90	Broad Singlet	-	2H	Exchangeable; position varies with concentration.

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N-CH_2	Ethyl CH_2	3.25	Pentet/Multiplet	7.0, 5.5	2H	Couples to CH_3 (7.0 Hz) and NH (5.5 Hz).
Ar-CH_3	Methyl	2.05	Singlet	-	3H	Shifted upfield slightly; key diagnostic for Pos 2.
CH_2-CH_3	Ethyl CH_3	1.10	Triplet	7.0	3H	Standard terminal methyl.

Key Diagnostic Feature: The aromatic region shows three protons.[3][7] H-4 is significantly upfield (shielded) due to the ortho amino group. H-6 is relatively downfield due to the ortho carbonyl.

^{13}C NMR Assignment (100 MHz, DMSO-d_6)

- Carbonyl (C=O): ~169.5 ppm.
- Aromatic C-N (C3): ~146.0 ppm (Deshielded by NH_2).
- Aromatic C-C=O (C1): ~138.0 ppm.
- Aromatic C-Me (C2): ~122.0 ppm (Shielded by ortho substituents).
- Aromatic CH (C4, C5, C6): 114.0, 126.0, 118.0 ppm.
- Aliphatic: 34.5 ppm (N-CH_2), 14.8 ppm (CH_2-CH_3), 13.5 ppm (Ar-CH_3).

Regioisomer Differentiation via 2D NMR (HMBC)

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This is the "Trustworthiness" pillar. To prove the methyl group is at Position 2 (between the amide and the amine), we analyze Heteronuclear Multiple Bond Coherence (HMBC).

Critical HMBC Correlations:

- The "Anchor" Methyl (Ar-CH_3):
  - The methyl protons (δ 2.05) must show 3-bond correlations ($^3J_{CH}$) to C1 (Amide-bearing quaternary carbon) and C3 (Amine-bearing quaternary carbon).
  - Differentiation: If the methyl were at position 4 (para to amide), it would correlate with two CH carbons, not two quaternary carbons bearing heteroatoms.
- The Amide Connectivity:
  - The Ethyl-CH_2 protons must correlate to the C=O carbon.
  - The Amide-NH proton must correlate to C2 (via 3-bond) if the geometry allows, or C1.

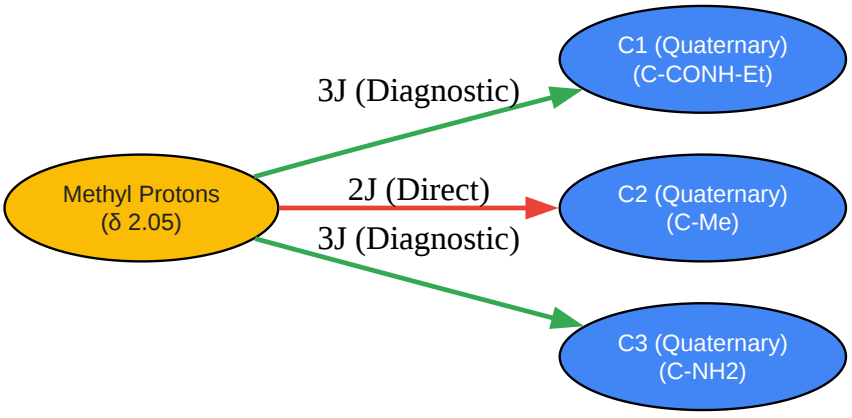


Figure 2: Key HMBC correlations establishing the 2-methyl position between C1 and C3.

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